

Application Note: Metabolic Stress Profiling with 4-Methyl-2,5-dinitrophenol[1]

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Compound of Interest

Compound Name: 4-Methyl-2,5-dinitrophenol

CAS No.: 20294-52-4

Cat. No.: B1590258

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Introduction & Mechanistic Basis[1][2][3]

4-Methyl-2,5-dinitrophenol (4-Me-2,5-DNP) is a potent lipophilic weak acid belonging to the dinitrocresol class.[1] While structurally related to the classic uncoupler 2,4-Dinitrophenol (2,4-DNP), this specific isomer exhibits distinct physicochemical properties (pKa ~5.[1]2) that influence its protonophoric efficiency.[1][2]

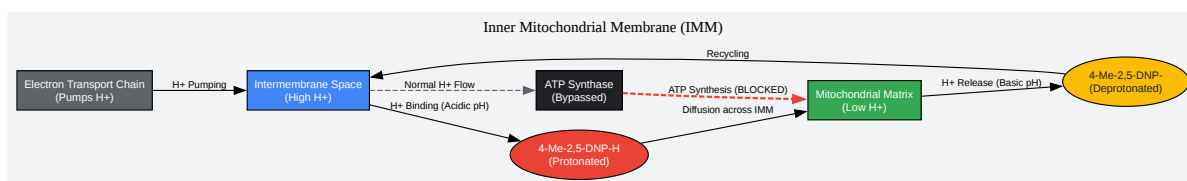
In cell-based assays, 4-Me-2,5-DNP acts as a mitochondrial uncoupler.[1] It dissociates oxidative phosphorylation from ATP synthesis by shuttling protons across the Inner Mitochondrial Membrane (IMM) back into the matrix, bypassing ATP Synthase (Complex V).[1] This results in:

- Maximal Respiration: Oxygen consumption rate (OCR) spikes as the electron transport chain (ETC) works harder to restore the dissipated proton gradient.[1]
- Membrane Depolarization: A rapid drop in mitochondrial membrane potential ($\Delta\psi$).[1]

- Bioenergetic Crisis: Intracellular ATP depletion, triggering metabolic switches (e.g., AMPK activation).[1]

Critical Application: This compound is utilized as a positive control for mitochondrial toxicity screening and to study metabolic reprogramming (the "Warburg Effect" vs. oxidative phosphorylation) in oncology and neurodegeneration research.[1]

Mechanistic Pathway (Graphviz)[1]



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Figure 1: Protonophoric cycle of **4-Methyl-2,5-dinitrophenol**. [1] The compound shuttles protons from the intermembrane space to the matrix, dissipating the electrochemical gradient required for ATP synthesis. [1]

Safety & Handling (Critical)

Hazard Class: Fatal if swallowed (H300), Toxic in contact with skin (H311), Explosion hazard if dry. [1]

- Solvent: Prepare a 100 mM stock solution in high-grade DMSO. Do not store as a dry powder once opened; keep wetted or in solution. [1]
- Storage: Aliquot stock into amber glass vials (light sensitive) and store at -20°C. Avoid freeze-thaw cycles.

- PPE: Double nitrile gloves, lab coat, and safety goggles are mandatory.^[1] All handling must occur in a chemical fume hood.^[1]

Protocol A: Determination of Non-Lethal Metabolic Window (ATP Assay)^[1]

Before performing advanced respirometry, you must determine the concentration that induces metabolic stress without causing immediate necrosis.^[1]

Objective: Identify the IC₅₀ for ATP depletion.^[1]

Materials

- Cell Line: HepG2 or HEK293 (metabolically active).^[1]
- Reagent: CellTiter-Glo® (Promega) or equivalent luminescent ATP assay.^[1]
- Compound: **4-Methyl-2,5-dinitrophenol** (Stock: 100 mM in DMSO).^[1]

Step-by-Step Methodology

- Seeding: Seed cells in a white-walled 96-well plate at 20,000 cells/well. Incubate for 24 hours to reach 80% confluency.
- Preparation of Treatment Media:
 - Prepare a serial dilution (1:3) of 4-Me-2,5-DNP in culture media.^[1]
 - Range: 0.1 µM to 300 µM.
 - Vehicle Control: Media + 0.3% DMSO (match highest solvent concentration).^[1]
 - Positive Control: 10 µM Oligomycin (ATP synthase inhibitor).^[1]
- Treatment: Aspirate spent media and add 100 µL of treatment media. Incubate for 2 hours (acute exposure) or 24 hours (chronic toxicity).^[1]
- Readout:

- Equilibrate plate to Room Temperature (RT) for 30 mins.
- Add 100 μ L CellTiter-Glo reagent.[\[1\]](#)
- Shake orbitally (2 mins) to lyse cells.
- Read Luminescence (Integration: 1s).

Data Interpretation

Plot Log[Concentration] vs. Relative Luminescence Units (RLU).

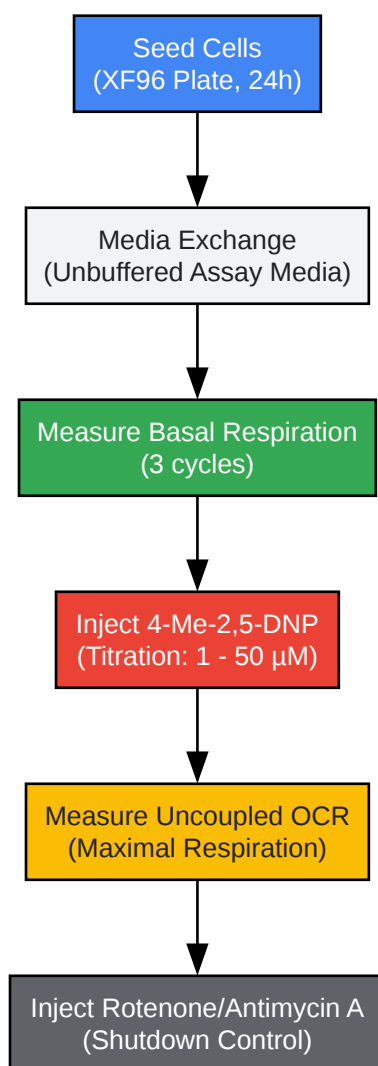
- Target Dose: The concentration yielding ~50% ATP reduction (EC50) is typically the optimal uncoupling concentration for short-term assays.[\[1\]](#)

Protocol B: Mitochondrial Stress Test (Respirometry)[\[1\]](#)

This is the gold standard for validating uncoupling activity. We use Agilent Seahorse XF technology, but this protocol is adaptable to Clark-type electrodes (Oroboros).[\[1\]](#)

Objective: Measure the increase in Oxygen Consumption Rate (OCR) verifying uncoupling.

Experimental Workflow (Graphviz)



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Figure 2: Workflow for real-time metabolic analysis using Seahorse XF.[1]

Detailed Methodology

- Media Prep: Use XF Assay Media (pH 7.[1]4) supplemented with 10 mM Glucose, 1 mM Pyruvate, 2 mM Glutamine.[1] Crucial: No Bicarbonate/HEPES.[1]
- Basal Measurement: Measure 3 cycles of basal respiration.
- Injection Strategy (Port A):

- Unlike standard stress tests using FCCP, 4-Me-2,5-DNP requires careful titration due to a "bell-shaped" response curve.[\[1\]](#)
- Design: Dedicate specific wells to fixed concentrations: 0, 5, 10, 20, 40, 80 μM .
- Note: High concentrations ($>100 \mu\text{M}$) often inhibit respiration due to membrane saturation and toxicity.[\[1\]](#)
- Measurement: Record OCR for 5 cycles (approx. 30 mins) post-injection.

Expected Results & Analysis

Parameter	Response to 4-Me-2,5-DNP	Mechanistic Explanation
Basal OCR	N/A	Starting point.
Post-Injection OCR	Increase (150-300%)	Loss of proton gradient forces ETC to pump maximally. [1]
ECAR	Increase	Compensatory glycolysis (Pasteur effect) to maintain ATP. [1]
Maximal Dose	Decrease (Crash)	"Toxic Uncoupling" – membrane integrity fails completely. [1]

Protocol C: Membrane Potential Validation (TMRE Assay)

To confirm that the OCR increase is due to uncoupling (and not just increased ATP demand), you must visualize the loss of membrane potential (

).[\[1\]](#)

Materials

- Dye: TMRE (Tetramethylrhodamine, ethyl ester) - Accumulates in active mitochondria.[\[1\]](#)
- Control: FCCP (Standard uncoupler) or 4-Me-2,5-DNP.[\[1\]](#)

Methodology

- Seed cells on glass-bottom dishes or black 96-well plates.
- Load cells with 100 nM TMRE in media for 20 minutes at 37°C.
- Wash 1x with PBS; replace with live-cell imaging buffer.[1]
- Acquire Baseline Images: (Ex/Em: 549/575 nm). Mitochondria should appear bright red/orange.[1]
- Add 4-Me-2,5-DNP (20 µM).
- Time-Lapse Imaging: Capture images every 30 seconds for 10 minutes.

Result: Rapid loss of fluorescence intensity indicates depolarization (uncoupling).[1] If fluorescence remains but OCR increases, the compound is not acting as a protonophore (check for redox cycling artifacts).[1]

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